

Kallikrein 5-IN-2 solubility and stability issues

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Compound of Interest

Compound Name: Kallikrein 5-IN-2

Cat. No.: B15603416

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Technical Support Center: Kallikrein 5-IN-2

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Kallikrein 5-IN-2**.

Frequently Asked Questions (FAQs)

Q1: What is **Kallikrein 5-IN-2**?

Kallikrein 5-IN-2 is a selective inhibitor of Kallikrein 5 (KLK5) with a pIC₅₀ of 7.1.^{[1][2][3]} By inhibiting KLK5, it can help normalize epidermal shedding and reduce associated inflammation and itching.^{[1][2]}

Q2: What are the recommended storage conditions for **Kallikrein 5-IN-2**?

To ensure the stability and longevity of **Kallikrein 5-IN-2**, please adhere to the following storage guidelines:

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Source:[1][4][5]

Important Note: When stored in solvent, it is crucial to aliquot the solution to prevent degradation from repeated freeze-thaw cycles.[1][4][5]

Q3: Is **Kallikrein 5-IN-2** toxic to cells?

Kallikrein 5-IN-2 has been shown to be non-phototoxic in Balb/c 3T3 fibroblasts at a concentration of 100 µg/mL after 1 hour of incubation.[1][5]

Troubleshooting Guide

Solubility Issues

Problem: I am having trouble dissolving **Kallikrein 5-IN-2**.

Solution:

The solubility of **Kallikrein 5-IN-2** is highly dependent on the solvent and pH.

- For aqueous solutions: **Kallikrein 5-IN-2** has good solubility in water and Britton-Robinson buffer at pH 4 (approximately 1 mg/mL).[1][5] Its solubility decreases at higher pH levels (pH 6 and pH 8).[1][5]
- For organic solvents: Dimethyl sulfoxide (DMSO) is an effective solvent. To achieve a concentration of 25 mg/mL in DMSO, the use of ultrasonication, warming, and heating to 60°C is recommended.[1][5] It is critical to use newly opened, non-hygroscopic DMSO for the best results.[1][5]

Solubility Data Summary

Solvent	pH	Concentration	Method
Water	~7	~1 mg/mL	-
Britton-Robinson Buffer	4	~1 mg/mL	-
Britton-Robinson Buffer	6	Lower than at pH 4	-
Britton-Robinson Buffer	8	Lower than at pH 4	-
DMSO	N/A	25 mg/mL (62.74 mM)	Ultrasonic, warming, and heat to 60°C

Source:[1][5]

Stability Concerns

Problem: I am concerned about the stability of my **Kallikrein 5-IN-2** solution during my experiment.

Solution:

Kallikrein 5-IN-2 demonstrates good stability under specific conditions.

- pH Stability: It is stable at 40°C across a pH range of 4-8, with a half-life of over 1000 hours in non-oxidative conditions.[1][5] This makes it suitable for applications such as skin-related studies.[1][5]
- Storage of Solutions: For long-term storage of stock solutions, it is recommended to store aliquots at -80°C (for up to 6 months) or -20°C (for up to 1 month).[1][4][5] Avoid repeated freeze-thaw cycles.[1][4][5]

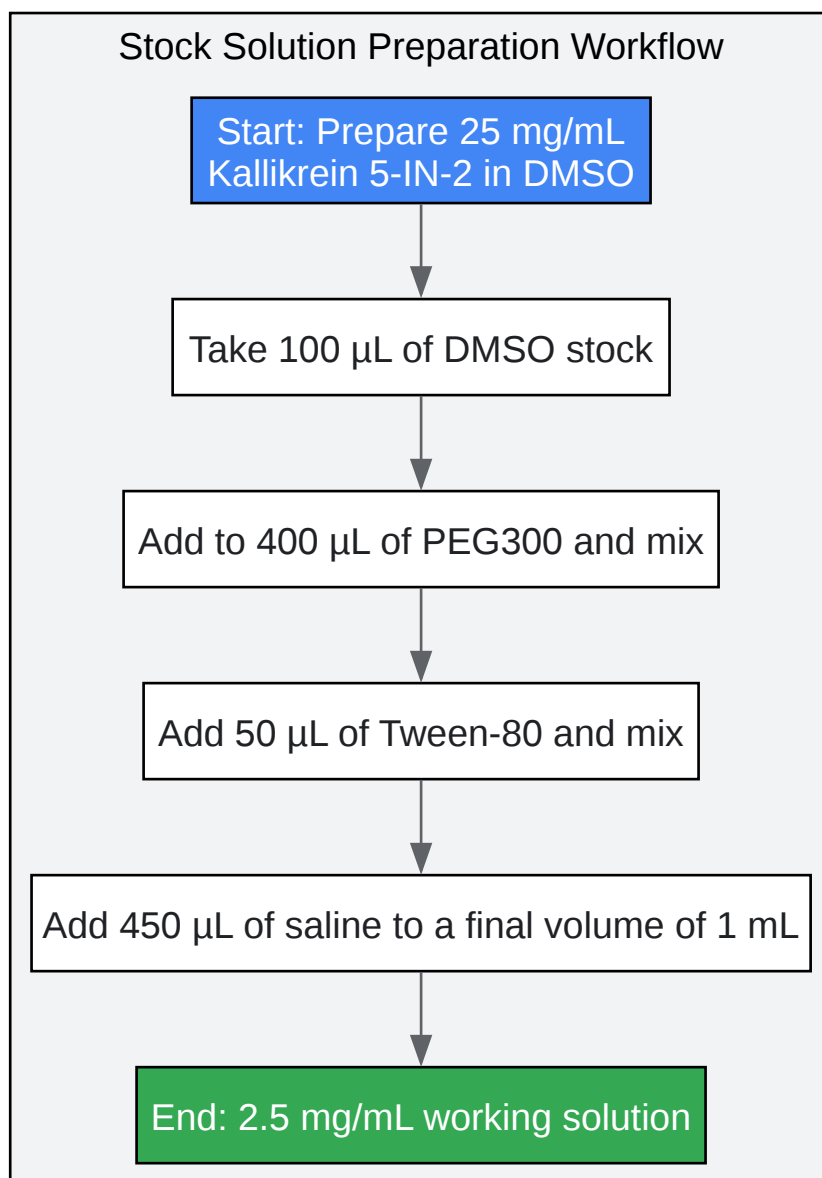
Experimental Protocols & Visualizations

Preparing a Stock Solution in a Mixed Solvent System

For in vivo studies or experiments requiring a mixed solvent system, the following protocol can be used to prepare a 2.5 mg/mL solution:

- Prepare a 25.0 mg/mL stock solution of **Kallikrein 5-IN-2** in DMSO.
- To prepare 1 mL of the final working solution, take 100 μ L of the 25.0 mg/mL DMSO stock solution and add it to 400 μ L of PEG300. Mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to the solution to reach a final volume of 1 mL.

Source:[[6](#)]

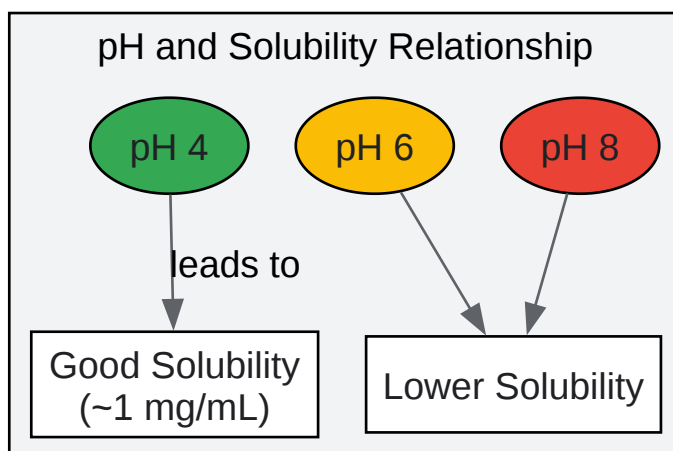


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Stock Solution Preparation Workflow

Relationship Between pH and Solubility

The solubility of **Kallikrein 5-IN-2** in aqueous solutions is pH-dependent.

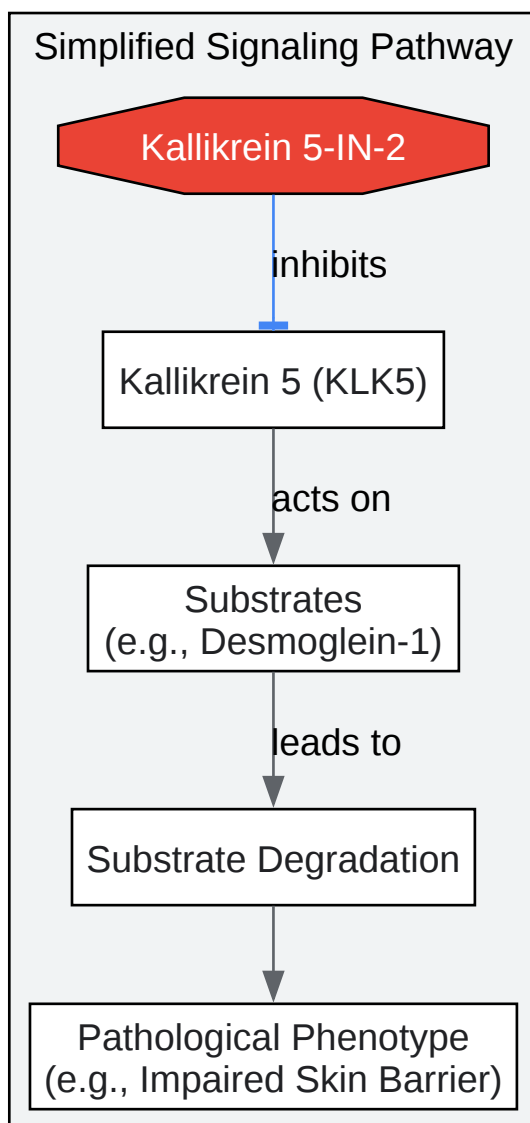


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pH-Dependent Solubility of **Kallikrein 5-IN-2**

Mechanism of Action: KLK5 Inhibition

Kallikrein 5 (KLK5) is a serine protease that plays a role in skin barrier function. Overactivity of KLK5 can lead to certain skin conditions. **Kallikrein 5-IN-2** acts by inhibiting the enzymatic activity of KLK5.



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Inhibitory Action of **Kallikrein 5-IN-2**

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Kallikrein 5-IN-2 | CAS#:2361160-57-6 | Chemsrce [chemsrc.com]
- 3. Kallikrein 5-IN-2 | KLK5抑制剂 | CAS 2361160-57-6 | 美国InvivoChem [invivochem.cn]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Kallikrein 5-IN-2 | KLK5抑制剂 | MCE [medchemexpress.cn]
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